

Essential Safety and Operational Guide for 6-Methoxybenzofuran-2-carboxylic Acid

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Compound of Interest

Compound Name: 6-methoxybenzofuran-2-carboxylic Acid

Cat. No.: B1349436

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This guide provides critical safety and logistical information for the handling and disposal of **6-methoxybenzofuran-2-carboxylic acid**, tailored for researchers, scientists, and drug development professionals. Adherence to these protocols is essential for ensuring personal safety and regulatory compliance.

Chemical Identifier:

- Name: **6-Methoxybenzofuran-2-carboxylic acid**
- CAS Number: 50551-61-6

Hazard Summary: **6-Methoxybenzofuran-2-carboxylic acid** is classified as a hazardous substance. It is harmful if swallowed or inhaled, causes skin irritation, and serious eye irritation, and may cause respiratory irritation.^[1]

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **6-methoxybenzofuran-2-carboxylic acid** to mitigate exposure risks. The required PPE is summarized in the table below.

Hazard Category	Hazard Statement	Recommended Personal Protective Equipment (PPE)
Skin Contact	H315: Causes skin irritation. [1]	Lab Coat: A chemical-resistant lab coat must be worn and fully buttoned. Gloves: Chemical-resistant gloves (e.g., disposable nitrile gloves) are required. Gloves must be inspected before use and changed immediately if contaminated. [1] Footwear: Fully enclosed shoes are mandatory.
Eye Contact	H319: Causes serious eye irritation. [1]	Safety Glasses/Goggles: Wear safety glasses with side shields or chemical splash goggles. [1] Face Shield: A face shield worn over safety glasses is recommended when there is a significant risk of splashing or dust generation. [1]

Inhalation	H332: Harmful if inhaled.[1] H335: May cause respiratory irritation.[1]	Ventilation: All handling of the solid compound should occur in a well-ventilated area, preferably within a certified chemical fume hood, to prevent the formation and inhalation of dust.[1] Respiratory Protection: If engineering controls are insufficient, a NIOSH-approved P95 (US) or P1 (EU EN 143) particle respirator should be used.[1]
Ingestion	H302: Harmful if swallowed.[1]	Do not eat, drink, or smoke in laboratory areas. Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.

Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for safety and environmental protection.

Handling Protocol:

- Preparation and Engineering Controls:
 - Designate a specific area for handling **6-methoxybenzofuran-2-carboxylic acid**, preferably within a chemical fume hood.[1]
 - Ensure the chemical fume hood is functioning correctly before beginning any work.
 - Assemble all necessary equipment (e.g., spatulas, weigh boats, glassware) and appropriate, clearly labeled waste containers before handling the chemical.

- Donning Personal Protective Equipment (PPE):
 - Put on all required PPE as detailed in the table above.
 - Ensure gloves are the correct size and are free of any defects.
- Handling the Compound:
 - Carefully weigh the desired amount of the powdered compound on a weigh boat or paper inside the fume hood to contain any dust.
 - Avoid the formation of dust and aerosols.[\[1\]](#)
- Post-Handling Procedures:
 - Decontamination: Clean any contaminated surfaces and equipment thoroughly.
 - Doffing PPE: Remove PPE in the correct order to avoid cross-contamination. Gloves should be removed first, followed by the lab coat and eye protection.
 - Hygiene: Wash hands and face thoroughly after handling.[\[1\]](#)

Disposal Protocol:

- Waste Segregation and Collection:
 - Solid Waste: All disposable materials contaminated with **6-methoxybenzofuran-2-carboxylic acid** (e.g., gloves, weigh boats, paper towels) must be placed in a dedicated, clearly labeled hazardous waste container.
 - Do not mix with incompatible materials.
- Labeling:
 - As soon as waste is added, label the container with "Hazardous Waste," the full chemical name "**6-methoxybenzofuran-2-carboxylic acid**," the specific hazards (e.g., "Irritant"), and the accumulation start date.[\[2\]](#)

- Storage:
 - Store the labeled waste container in a designated Satellite Accumulation Area (SAA) within the laboratory, at or near the point of generation.[2]
 - The SAA should have secondary containment.[2]
 - Keep the waste container tightly closed except when adding waste.[3]
- Arranging for Waste Pickup:
 - Once the waste container is full or has reached the institutional time limit, arrange for its collection by a licensed hazardous waste disposal facility.[2]
 - Under no circumstances should this chemical be disposed of down the drain or in regular trash.[1][2]

Emergency Procedures

Spill Response Workflow:



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Caption: Workflow for handling a chemical spill of **6-methoxybenzofuran-2-carboxylic acid**.

First Aid Measures:

- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[1]
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician.[1]

- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician. Remove contact lenses if present and easy to do. Continue rinsing.[1]
- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[1]

In all cases of exposure, it is imperative to show the Safety Data Sheet (SDS) to the medical professional in attendance.[1]

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for 6-Methoxybenzofuran-2-carboxylic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1349436#personal-protective-equipment-for-handling-6-methoxybenzofuran-2-carboxylic-acid\]](https://www.benchchem.com/product/b1349436#personal-protective-equipment-for-handling-6-methoxybenzofuran-2-carboxylic-acid)

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